

Technical Guide: Solubility of Benzyl Ethyl-L-Valinate Hydrochloride in DMSO

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Compound of Interest

Compound Name: *Benzyl ethyl-L-valinate hydrochloride*

Cat. No.: *B2492615*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **benzyl ethyl-L-valinate hydrochloride** in dimethyl sulfoxide (DMSO). The information herein is intended to support research and development activities by providing clear, actionable data and standardized protocols.

Core Topic: Solubility in DMSO

Benzyl ethyl-L-valinate hydrochloride, a derivative of the amino acid valine, exhibits high solubility in DMSO. This characteristic is crucial for its application in various *in vitro* and *in vivo* experimental settings, where DMSO is a common solvent for the preparation of stock solutions.

Quantitative Solubility Data

The solubility of **benzyl ethyl-L-valinate hydrochloride** in DMSO has been determined to be ≥ 100 mg/mL. This indicates that at this concentration, the compound dissolves completely in DMSO, although the saturation point may be higher.

Compound	Solvent	Solubility	Molar Concentration (approx.)
Benzyl ethyl-L-valinate hydrochloride	DMSO	≥ 100 mg/mL	≥ 367.94 mM

Note: The molar concentration is calculated based on the molecular weight of 271.78 g/mol. The use of fresh, anhydrous (hygroscopic) DMSO is highly recommended, as absorbed moisture can significantly impact the solubility of the compound.[\[1\]](#)[\[2\]](#)

Experimental Protocols

While a specific, detailed experimental report for the solubility determination of **benzyl ethyl-L-valinate hydrochloride** is not publicly available, a generalized protocol for preparing a stock solution in DMSO can be reliably established based on standard laboratory practices.

Protocol: Preparation of a 100 mg/mL Stock Solution in DMSO

1. Materials and Equipment:

- **Benzyl ethyl-L-valinate hydrochloride** (solid, white to off-white powder)[\[1\]](#)[\[2\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Appropriate sterile microcentrifuge tubes or vials
- Calibrated micropipettes

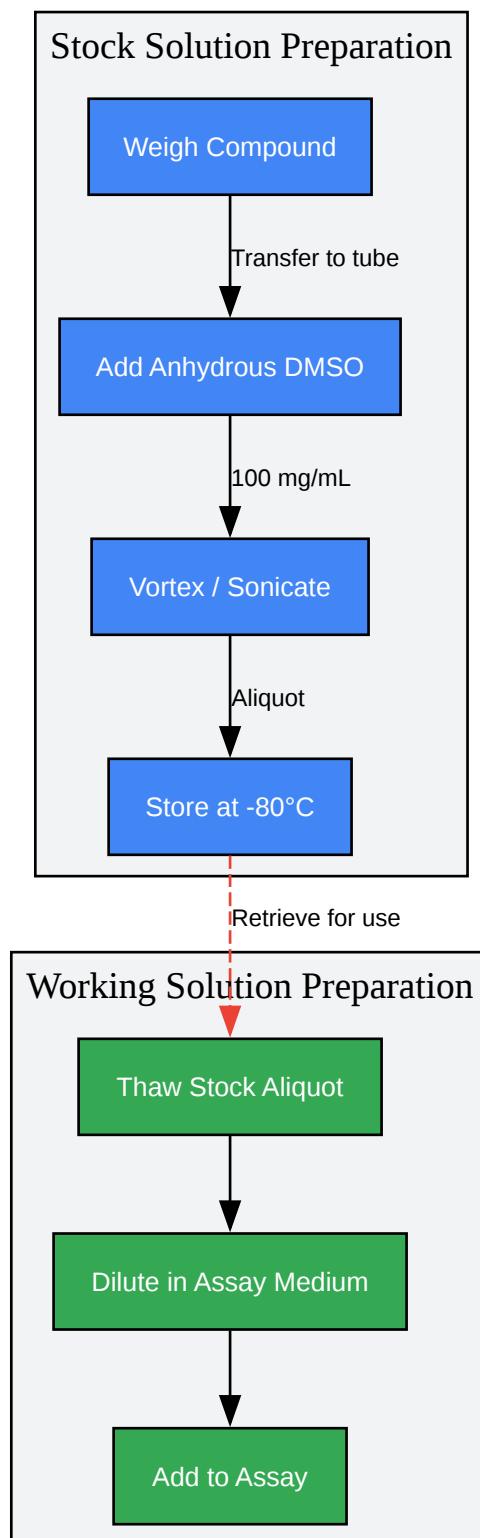
2. Procedure:

- Weighing the Compound: Accurately weigh 10 mg of **benzyl ethyl-L-valinate hydrochloride** using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding the Solvent: Using a calibrated micropipette, add 100 µL of anhydrous DMSO to the tube containing the compound.
- Dissolution:

- Cap the tube securely.
- Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure no solid particles remain.
- If necessary, sonicate the solution for 5-10 minutes to aid in complete dissolution.
- Storage: Once fully dissolved, the stock solution should be stored appropriately. For long-term storage (up to 6 months), it is recommended to keep the solution at -80°C. For shorter-term storage (up to 1 month), -20°C is suitable.^[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for preparing a stock solution of **benzyl ethyl-L-valinate hydrochloride** in DMSO and its subsequent dilution for use in a typical biological assay.

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References

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